

Structural Elucidation of Methyl Octadec-9-ynoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl octadec-9-ynoate

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Abstract

This technical guide provides a comprehensive overview of the structural elucidation of **methyl octadec-9-ynoate**, a long-chain fatty acid methyl ester of significant interest in various research domains. This document outlines the key analytical techniques and experimental protocols employed to confirm its molecular structure. Spectroscopic data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy are presented in detailed tables. Furthermore, this guide includes diagrammatic representations of the elucidation workflow and the molecular structure to facilitate a deeper understanding.

Introduction

Methyl octadec-9-ynoate is a monounsaturated fatty acid methyl ester with a carbon-carbon triple bond at the ninth position. Its structural formula is $C_{19}H_{34}O_2$, and it has a molecular weight of 294.5 g/mol ^[1]. The precise determination of its chemical structure is paramount for its application in research and development, particularly in fields such as organic synthesis, biochemistry, and drug discovery. This guide details the methodologies and data interpretation integral to the structural confirmation of this molecule.

Physicochemical Properties

A summary of the key physicochemical properties of **methyl octadec-9-ynoate** is provided in the table below.

Property	Value	Source
Molecular Formula	C19H34O2	PubChem[1]
Molecular Weight	294.5 g/mol	PubChem[1]
IUPAC Name	methyl octadec-9-ynoate	PubChem[1]
CAS Number	1120-32-7	PubChem[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **methyl octadec-9-ynoate** is not readily available in the cited literature, a general and widely applicable method involves the esterification of octadec-9-ynoic acid.

General Experimental Protocol: Esterification of Octadec-9-ynoic Acid

Materials:

- Octadec-9-ynoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or other suitable acid catalyst
- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or hexane)
- Round-bottom flask

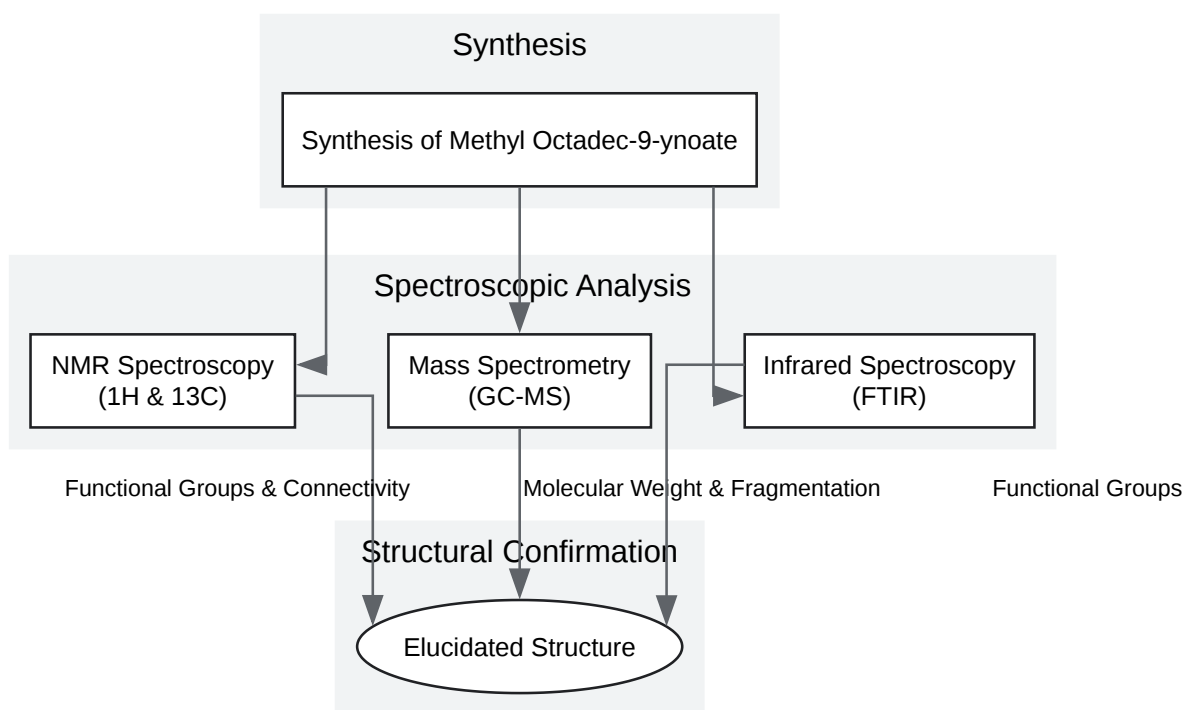
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve octadec-9-ynoic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in an organic solvent such as diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **methyl octadec-9-ynoate**.
- The crude product may be purified by column chromatography on silica gel if necessary.

Structural Elucidation Workflow

The structural confirmation of **methyl octadec-9-ynoate** is achieved through a combination of spectroscopic techniques. The logical workflow for this process is illustrated below.



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References

- 1. Methyl octadec-9-ynoate | C₁₉H₃₄O₂ | CID 534587 - PubChem [pubchem.ncbi.nlm.nih.gov]
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